

Application Notes and Protocols: Tris(4-methoxyphenyl)phosphine in Organometallic Chemistry

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Compound of Interest

Compound Name: *Tris(4-methoxyphenyl)phosphine*

Cat. No.: *B1294419*

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Tris(4-methoxyphenyl)phosphine, also known as tris(p-anisyl)phosphine, is an electron-rich triarylphosphine ligand widely employed in organometallic chemistry, particularly in palladium-catalyzed cross-coupling reactions. Its electron-donating methoxy groups enhance the catalytic activity of the metal center, making it a valuable tool in the synthesis of complex organic molecules, including pharmaceutical intermediates.^[1] This document provides detailed application notes and protocols for its use.

Physicochemical Properties and Synthesis

Tris(4-methoxyphenyl)phosphine is a white to pale yellow crystalline powder. It is insoluble in water but soluble in many organic solvents, facilitating its use in a variety of reaction conditions.^[2]

Table 1: Physical and Chemical Properties of **Tris(4-methoxyphenyl)phosphine**

Property	Value	Reference(s)
CAS Number	855-38-9	[3]
Molecular Formula	C ₂₁ H ₂₁ O ₃ P	[3][4]
Molecular Weight	352.36 g/mol	[3]
Melting Point	131-134 °C	[5]
Appearance	White to pale yellow crystalline powder	
Solubility	Insoluble in water; Soluble in methanol, DMSO, and other organic solvents.	[2][6]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1][3]
Storage	Store in a tightly closed container in a dry and well-ventilated place.	

General Synthesis Protocol

A common method for the synthesis of triarylphosphines involves the reaction of a Grignard reagent with phosphorus trichloride. For **Tris(4-methoxyphenyl)phosphine**, 4-methoxyphenylmagnesium bromide would be the Grignard reagent of choice.

Materials:

- 4-Bromoanisole
- Magnesium turnings
- Anhydrous diethyl ether or THF
- Phosphorus trichloride (PCl₃)

- Anhydrous toluene
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Hexane

Procedure:

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, add magnesium turnings. Add a solution of 4-bromoanisole in anhydrous diethyl ether or THF dropwise to the magnesium turnings. An iodine crystal can be added to initiate the reaction. Once the reaction starts, add the remaining 4-bromoanisole solution at a rate that maintains a gentle reflux. After the addition is complete, reflux the mixture for an additional hour to ensure complete formation of the Grignard reagent.
- **Phosphine Synthesis:** Cool the Grignard solution to 0 °C in an ice bath. Add a solution of phosphorus trichloride in anhydrous toluene dropwise to the Grignard reagent with vigorous stirring. A white precipitate will form. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- **Work-up:** Carefully quench the reaction by the slow addition of 1 M hydrochloric acid. Separate the organic layer and wash it with saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol or hexane, to yield **Tris(4-methoxyphenyl)phosphine** as a crystalline solid.

Applications in Palladium-Catalyzed Cross-Coupling Reactions

Tris(4-methoxyphenyl)phosphine is a highly effective ligand in a variety of palladium-catalyzed cross-coupling reactions due to its electron-rich nature, which facilitates the oxidative addition step in the catalytic cycle.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a versatile method for the formation of carbon-carbon bonds between organoboron compounds and organic halides or triflates. The electron-donating nature of **Tris(4-methoxyphenyl)phosphine** enhances the reactivity of the palladium catalyst in these transformations.

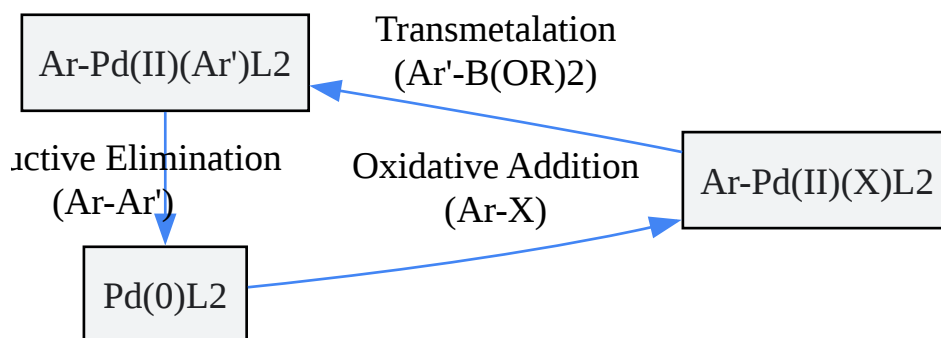
General Experimental Protocol for Suzuki-Miyaura Coupling:

- Reactants: Aryl halide or triflate (1.0 mmol), Arylboronic acid (1.2 mmol)
- Catalyst: Pd(OAc)₂ (1-2 mol%)
- Ligand: **Tris(4-methoxyphenyl)phosphine** (2-4 mol%)
- Base: K₂CO₃ or K₃PO₄ (2.0 mmol)
- Solvent: Toluene, Dioxane, or DMF (5 mL)

Procedure:

- To a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the aryl halide, arylboronic acid, base, palladium source, and **Tris(4-methoxyphenyl)phosphine**.
- Add the degassed solvent and stir the mixture at the desired temperature (typically 80-110 °C).
- Monitor the reaction progress by TLC or GC.
- Upon completion, cool the reaction mixture to room temperature, dilute with an organic solvent (e.g., ethyl acetate), and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel.



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Figure 1: Catalytic cycle of the Suzuki-Miyaura coupling reaction.

Heck Reaction

The Heck reaction is a carbon-carbon bond-forming reaction between an unsaturated halide (or triflate) and an alkene in the presence of a base and a palladium catalyst. **Tris(4-methoxyphenyl)phosphine** can be an effective ligand for this transformation.

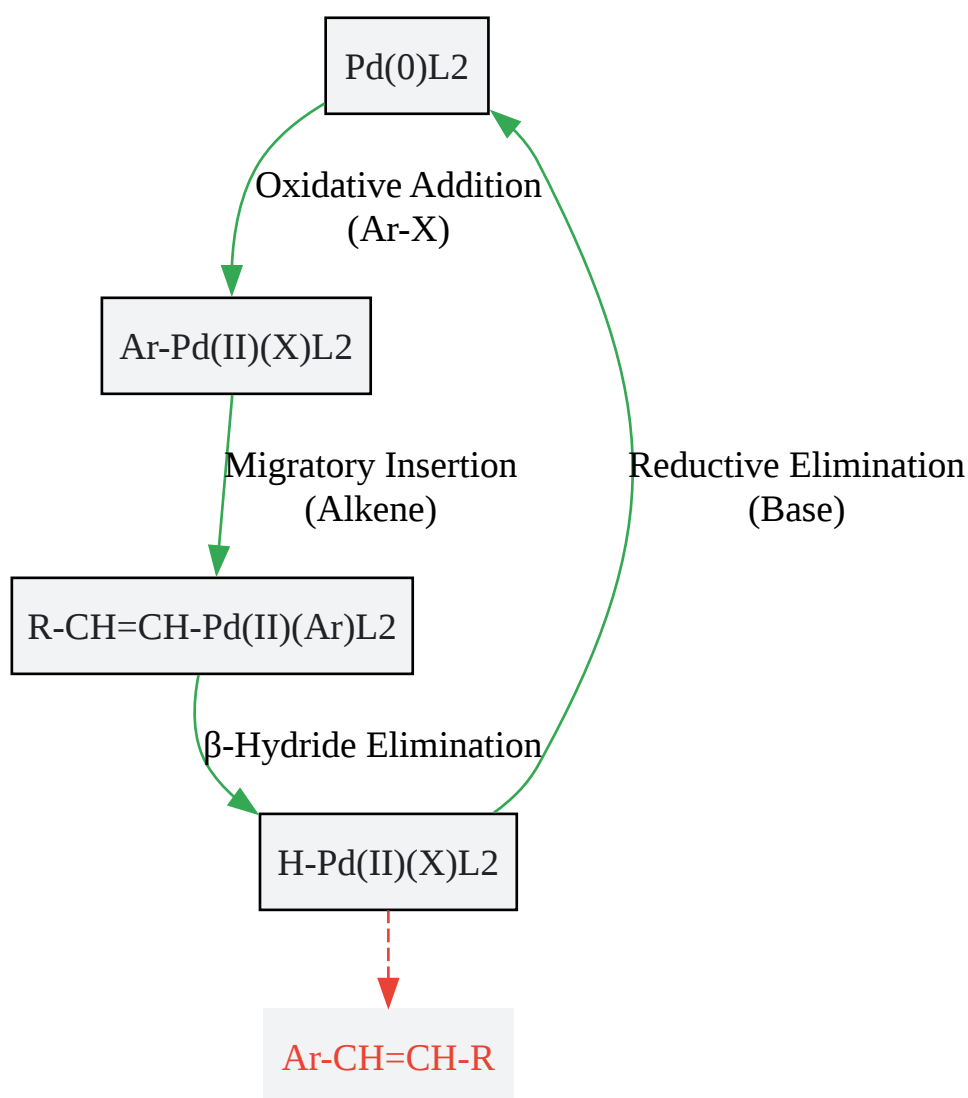
General Experimental Protocol for Heck Reaction:

- Reactants: Aryl halide (1.0 mmol), Alkene (1.2 mmol)
- Catalyst: Pd(OAc)_2 (1-2 mol%)
- Ligand: **Tris(4-methoxyphenyl)phosphine** (2-4 mol%)
- Base: Et_3N or K_2CO_3 (1.5 mmol)
- Solvent: DMF, NMP, or Acetonitrile (5 mL)

Procedure:

- In a sealed tube, combine the aryl halide, alkene, base, palladium source, and **Tris(4-methoxyphenyl)phosphine**.

- Add the degassed solvent and heat the mixture to the required temperature (typically 100-140 °C).
- Monitor the reaction by TLC or GC.
- After completion, cool the reaction, dilute with water, and extract with an organic solvent.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the product by column chromatography.



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Figure 2: Catalytic cycle of the Heck reaction.

Buchwald-Hartwig Amination

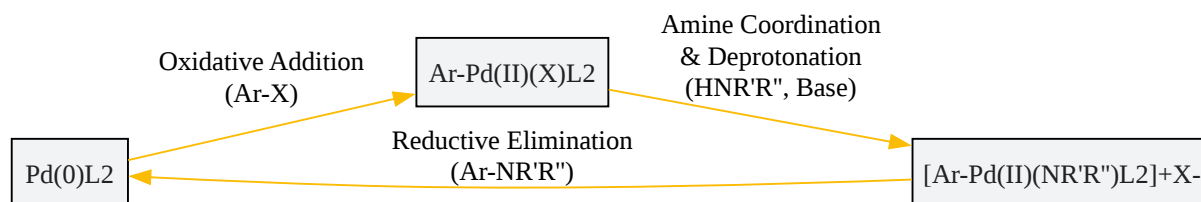
The Buchwald-Hartwig amination is a powerful method for the formation of C-N bonds by coupling an amine with an aryl halide or triflate. The electron-rich character of **Tris(4-methoxyphenyl)phosphine** can promote the key oxidative addition and reductive elimination steps.

General Experimental Protocol for Buchwald-Hartwig Amination:

- Reactants: Aryl halide or triflate (1.0 mmol), Amine (1.2 mmol)
- Catalyst: $\text{Pd}_2(\text{dba})_3$ (1-2 mol% Pd) or $\text{Pd}(\text{OAc})_2$ (2-4 mol%)
- Ligand: **Tris(4-methoxyphenyl)phosphine** (2-5 mol%)
- Base: NaOtBu or K_3PO_4 (1.4 mmol)
- Solvent: Toluene or Dioxane (5 mL)

Procedure:

- To a glovebox-dried Schlenk tube, add the palladium precursor, **Tris(4-methoxyphenyl)phosphine**, and the base.
- Add the aryl halide and the amine.
- Add the anhydrous, degassed solvent.
- Seal the tube and heat the reaction mixture with stirring (typically 80-110 °C).
- Monitor the reaction by GC or LC-MS.
- Upon completion, cool the reaction, quench with water, and extract with an organic solvent.
- Wash the organic layer, dry it over a drying agent, and remove the solvent in vacuo.
- Purify the resulting amine by column chromatography.



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Figure 3: Catalytic cycle of the Buchwald-Hartwig amination.

Safety and Handling

Tris(4-methoxyphenyl)phosphine is an irritant and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^[1] Work should be conducted in a well-ventilated fume hood to avoid inhalation of the powder. In case of contact with skin or eyes, rinse immediately with plenty of water.^[1] For detailed safety information, refer to the Safety Data Sheet (SDS).^[1]

Conclusion

Tris(4-methoxyphenyl)phosphine is a valuable and versatile electron-rich ligand for palladium-catalyzed cross-coupling reactions. Its ability to enhance catalytic activity makes it a useful tool for the synthesis of a wide range of organic compounds, particularly in the development of new pharmaceuticals. The general protocols provided herein serve as a starting point for reaction optimization in specific applications.

Disclaimer: The protocols provided are general guidelines. Researchers should consult the primary literature for specific reaction conditions and optimize them for their particular substrates. All chemical manipulations should be performed with appropriate safety precautions.

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